

Application Notes and Protocols for Crosstide in In Vitro Kinase Assays

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Compound of Interest

Compound Name: *Crosstide*
CAS No.: *171783-05-4*
Cat. No.: *B550012*

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Introduction

Crosstide is a synthetic peptide that serves as a versatile and efficient substrate for a variety of serine/threonine kinases in vitro.^{[1][2]} Derived from the phosphorylation site of Glycogen Synthase Kinase-3 (GSK-3), it is a well-established substrate for Protein Kinase B (Akt/PKB).^{[3][4][5][6]} Its utility extends to other kinases within the AGC kinase family, including MAPKAP Kinase-1, p70 S6 Kinase, and Protein Kinase A (PKA).^[4] This broad substrate specificity, coupled with its high phosphorylation kinetics, makes **Crosstide** a valuable tool for studying kinase activity, screening for inhibitors, and elucidating cellular signaling pathways.^{[4][7]}

These application notes provide detailed protocols for utilizing **Crosstide** in both traditional radiometric and modern fluorescence-based in vitro kinase assays.

Kinase Substrate Specificity

Crosstide's amino acid sequence (GRPRTSSFAEG) mimics the phosphorylation site of GSK-3 α (Ser21) and GSK-3 β (Ser9), which are key downstream targets of the PI3K/Akt signaling

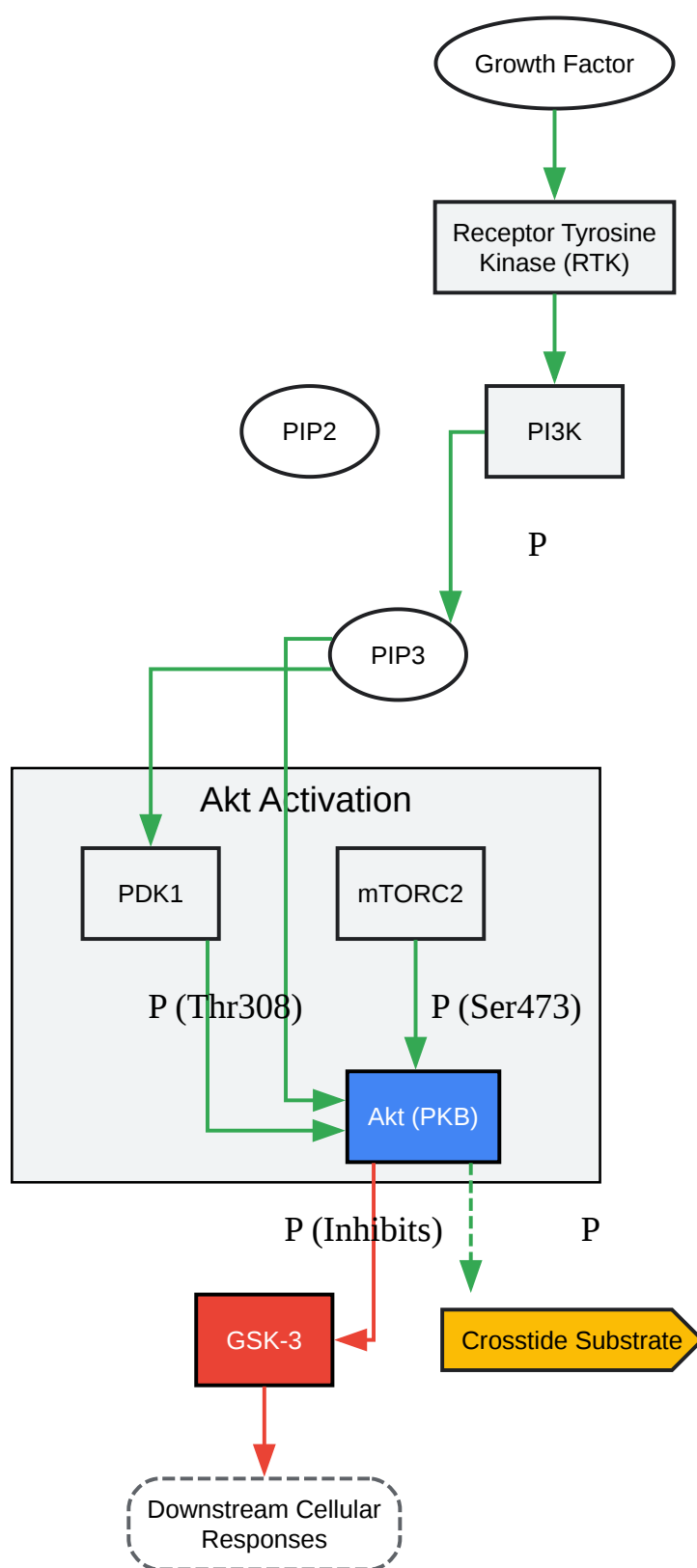
pathway.^{[1][8][9]} This makes it an excellent substrate for Akt isoforms (Akt1, Akt2, and Akt3).^{[1][3][5][6]} Additionally, **Crosstide** is recognized and phosphorylated by other kinases that share substrate sequence homology.

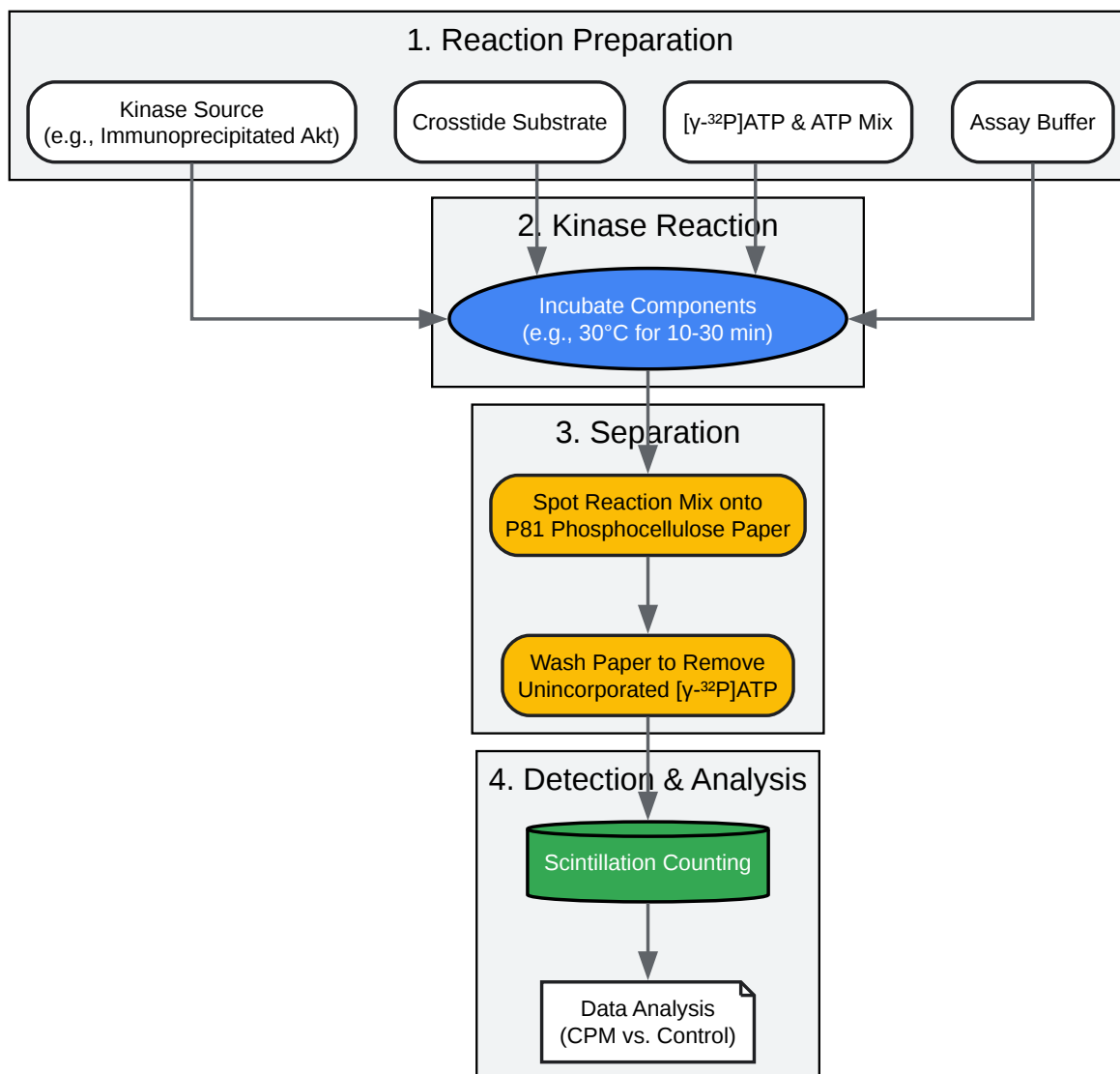
Table 1: Kinases Known to Phosphorylate **Crosstide**

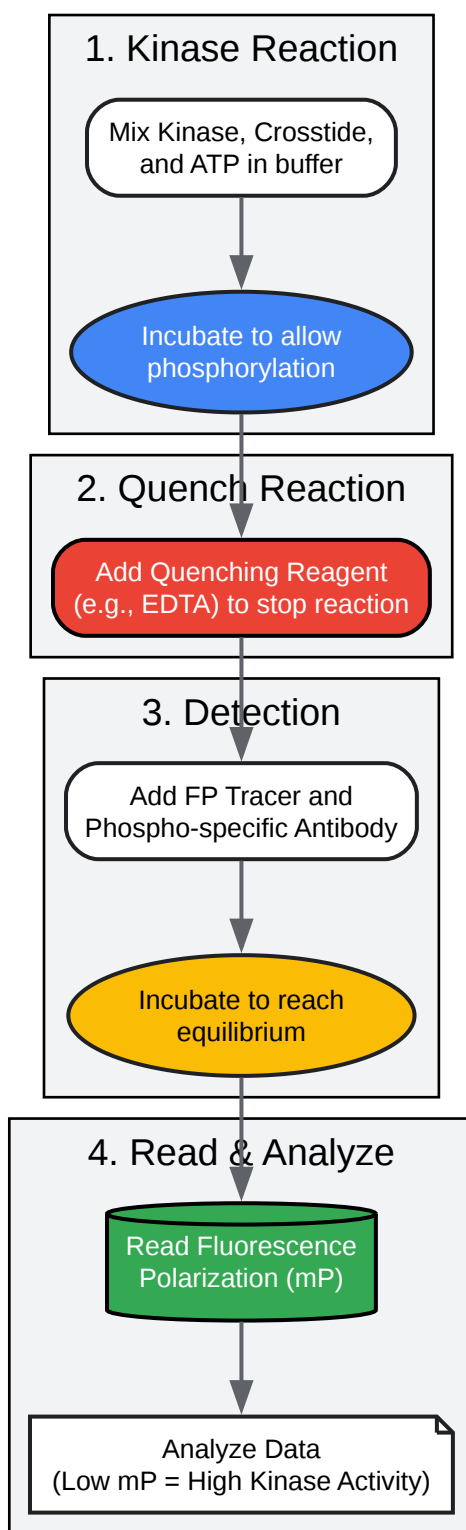
Kinase Family	Specific Kinases
AGC Kinase Family	Akt1, Akt2, Akt3 (PKB α , PKB β , PKB γ) ^{[1][3][5]}
Mitogen- and Stress-activated Kinase 1 (MSK1) ^{[1][2]}	
p70 S6 Kinase (p70S6K) ^{[3][4][5][6]}	
MAPK-activated Protein Kinase 1 (MAPKAP Kinase-1) ^{[3][4][5][6]}	
Protein Kinase A (PKA) ^{[1][2][4]}	

Signaling Pathway Context

Crosstide's relevance is underscored by its position within the well-characterized PI3K/Akt signaling pathway, a critical regulator of cell growth, proliferation, survival, and metabolism. The diagram below illustrates the canonical activation of Akt and its subsequent phosphorylation of GSK-3, the protein from which the **Crosstide** peptide sequence is derived.







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